Synthesis of N-Pyrazin-2-ylalanine: A Detailed Guide to Synthetic Protocols

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Compound of Interest

Compound Name:	*N-Pyrazin-2-ylalanine*
CAS No.:	*87831-85-4*
Cat. No.:	*B13903897*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Pyrazin-2-ylalanine, a non-proteinogenic amino acid, is a valuable building block in medicinal chemistry and drug discovery. Its unique structural and electronic properties, conferred by the pyrazine moiety, make it an attractive component for the design of novel therapeutics. This application note provides a comprehensive guide to the synthesis of **N-Pyrazin-2-ylalanine**, with a focus on two primary and effective methods: Palladium-catalyzed Buchwald-Hartwig amination and Copper-catalyzed N-arylation. For each protocol, we provide a detailed, step-by-step methodology, an in-depth discussion of the reaction mechanism, and practical insights into experimental choices. Additionally, we explore Nucleophilic Aromatic Substitution (SNAr) as a potential synthetic route. This guide is intended to equip researchers with the necessary knowledge to confidently and efficiently synthesize **N-Pyrazin-2-ylalanine** for their research and development endeavors.

Introduction

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The incorporation of unnatural amino acids into peptides and small molecules is a powerful strategy in drug discovery for modulating pharmacological properties such as potency, selectivity, and metabolic stability. N-aryl amino acids, in particular, have gained significant attention as they are key structural motifs in a variety of biologically active compounds.[1][2] **N-Pyrazin-2-ylalanine**, featuring a pyrazine ring directly linked to the amino group of alanine, presents a unique scaffold that can engage in various non-covalent interactions, including hydrogen bonding and π-stacking, thereby influencing molecular recognition at biological targets.

The synthesis of N-aryl amino acids, however, can be challenging due to the potential for racemization at the α-stereocenter and the often harsh reaction conditions required for traditional methods.[3] Modern cross-coupling methodologies, such as the Buchwald-Hartwig amination, have revolutionized the formation of carbon-nitrogen bonds, offering milder and more versatile routes to these valuable compounds.[4]

This application note will detail two robust and widely applicable methods for the synthesis of **N-Pyrazin-2-ylalanine**, providing researchers with the practical knowledge to implement these protocols in their laboratories.

Recommended Synthetic Protocols

We will focus on two of the most effective and well-documented methods for the N-arylation of amino acids: the Buchwald-Hartwig amination and a copper-catalyzed equivalent.

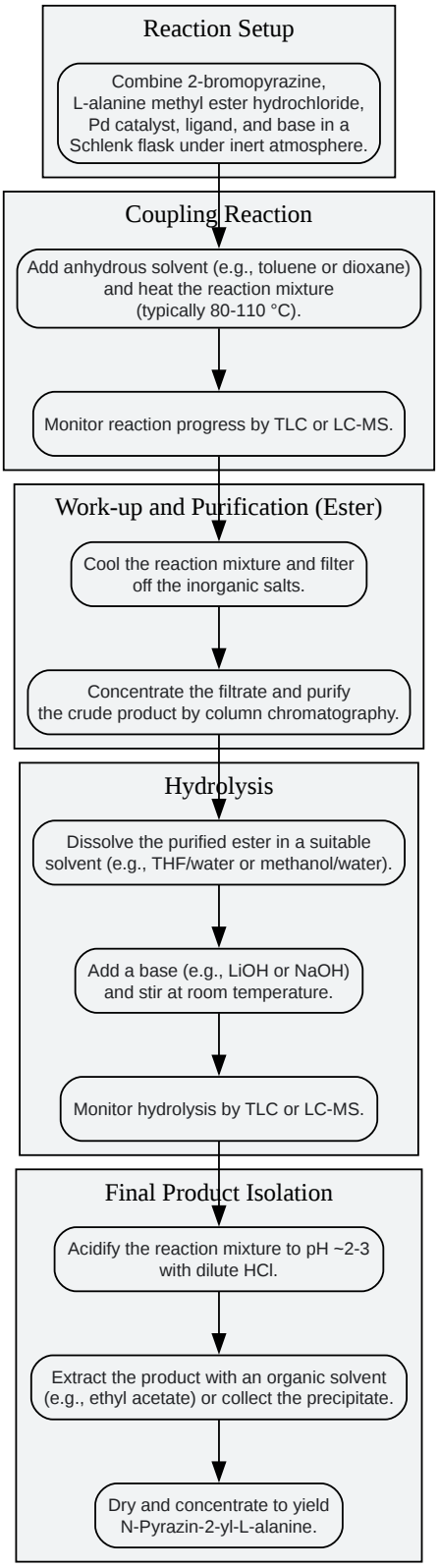
Method 1: Palladium-Catalyzed Buchwald-Hartwig Amination

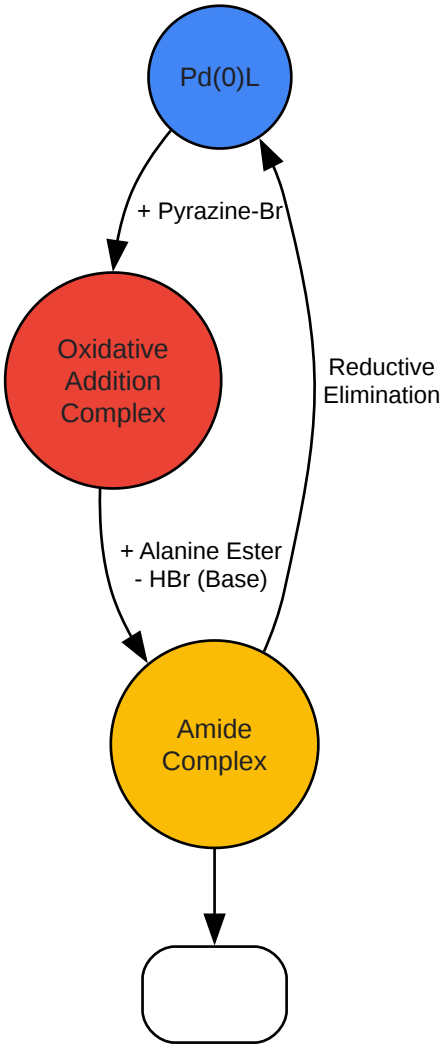
The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction that forms a carbon-nitrogen bond between an aryl halide (or triflate) and an amine.[4] This method is renowned for its broad substrate scope, functional group tolerance, and relatively mild reaction conditions, which help to preserve the chirality of the amino acid.[2]

Reaction Scheme:

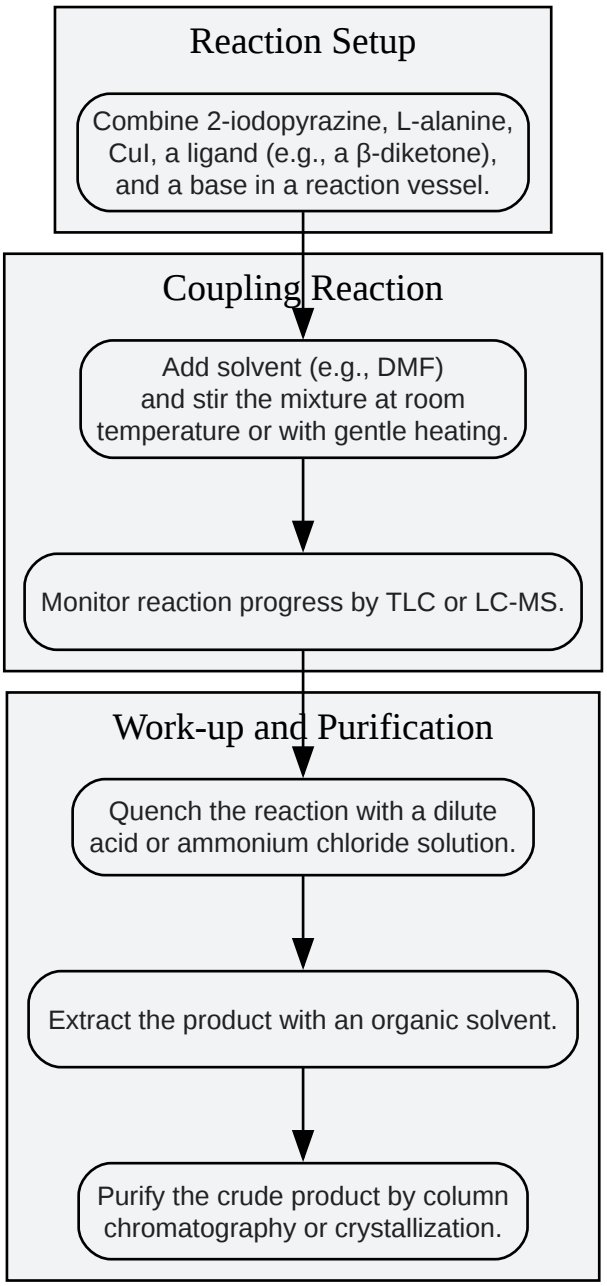
Experimental Workflow Diagram:

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